

Synthetic Routes to Substituted 1-Phenylpiperidine Derivatives: Application Notes and Protocols

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Compound of Interest

Compound Name: 1-Phenylpiperidine

Cat. No.: B1584701

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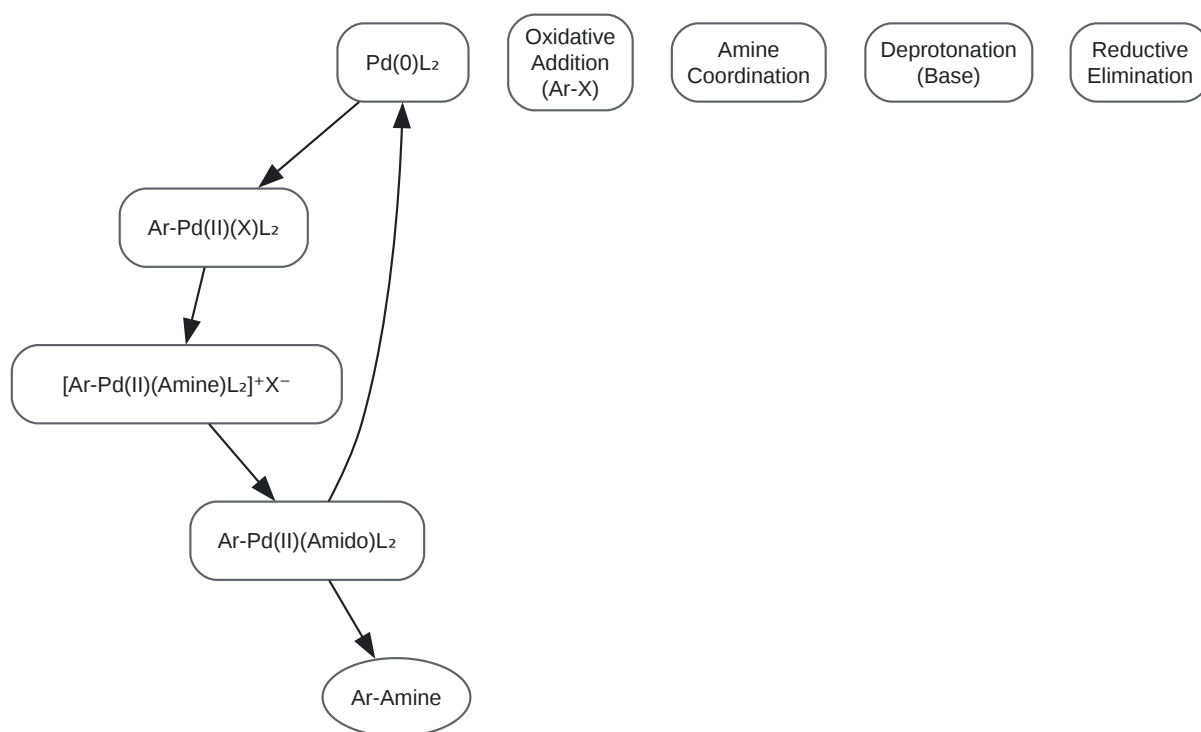
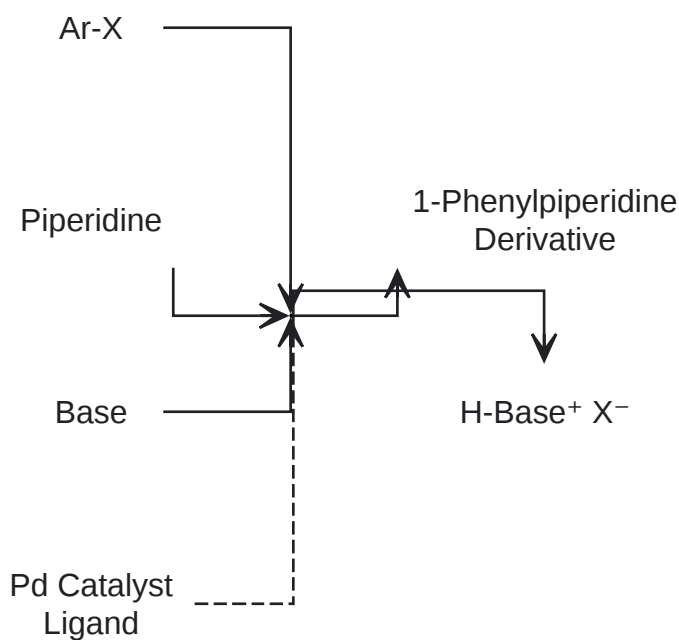
For Researchers, Scientists, and Drug Development Professionals

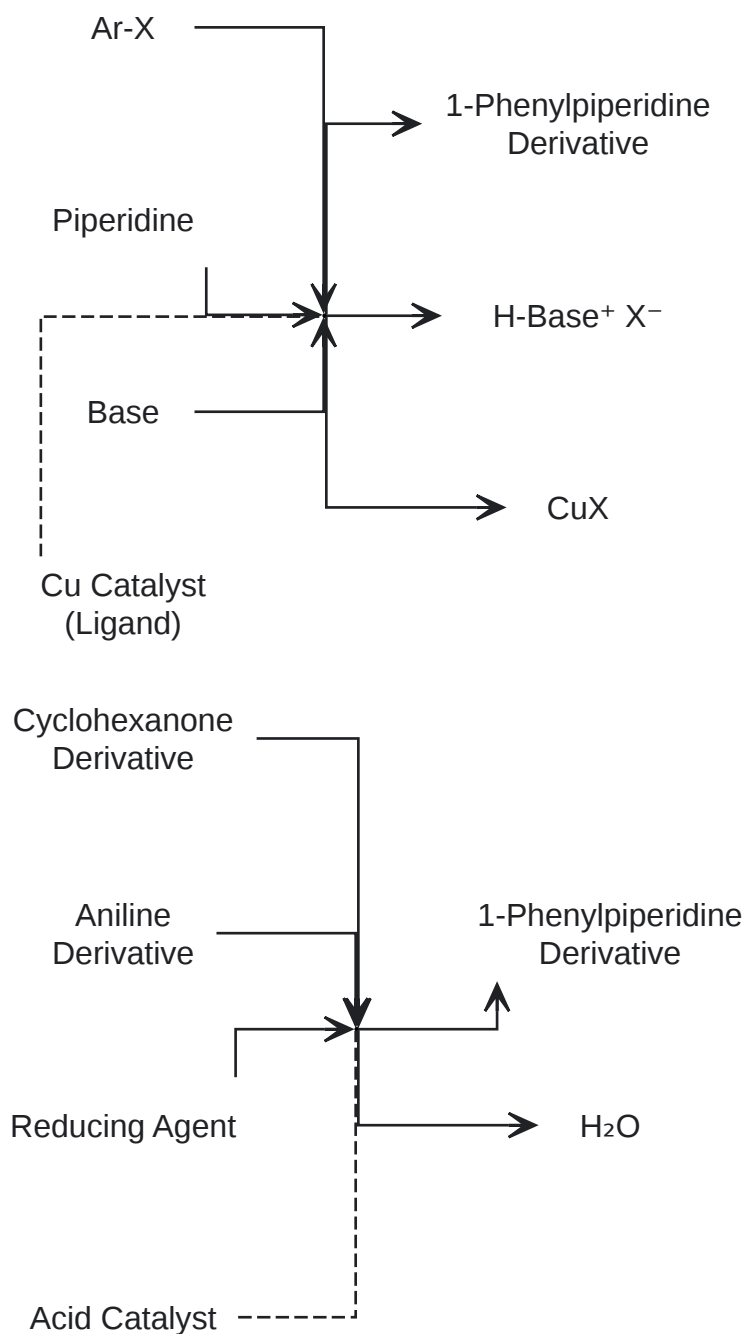
The **1-phenylpiperidine** scaffold is a privileged structural motif found in a vast array of pharmaceuticals and biologically active compounds.^{[1][2][3]} Its derivatives are integral to drugs with applications as analgesics, antipsychotics, and anticancer agents, among others.^{[1][2][4]} This document provides detailed application notes and experimental protocols for the synthesis of substituted **1-phenylpiperidine** derivatives, focusing on three prominent synthetic strategies: Buchwald-Hartwig Amination, Ullmann Condensation, and Reductive Amination.

Buchwald-Hartwig Amination

The Buchwald-Hartwig amination is a palladium-catalyzed cross-coupling reaction that has become a cornerstone of modern organic synthesis for the formation of carbon-nitrogen bonds.^{[5][6][7]} This method is highly valued for its broad substrate scope, functional group tolerance, and generally high yields.^[5]

Reaction Scheme:





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References

- 1. tandfonline.com [tandfonline.com]
- 2. ajchem-a.com [ajchem-a.com]
- 3. nbinno.com [nbinno.com]
- 4. painphysicianjournal.com [painphysicianjournal.com]
- 5. Buchwald–Hartwig amination - Wikipedia [en.wikipedia.org]
- 6. Buchwald -Hartwig Amination | OpenOChem Learn [learn.openochem.org]
- 7. chem.libretexts.org [chem.libretexts.org]
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